

Technical Monograph: 6-Bromo-3-cyclopropoxy-2-fluoropyridine

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Compound of Interest

Compound Name: 6-Bromo-3-cyclopropoxy-2-fluoropyridine

Cat. No.: B13239017

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Identity & Physicochemical Profile

CAS Number: 1243387-03-2 IUPAC Name: 6-Bromo-3-(cyclopropyloxy)-2-fluoropyridine

Molecular Formula: C_8H_7BrFNO Molecular Weight: 232.05 g/mol

This fluorinated pyridine intermediate is a critical scaffold in modern medicinal chemistry, particularly in the design of kinase inhibitors (e.g., c-Met, VEGFR) where the cyclopropyl ether moiety serves as a bioisostere for methoxy groups. The cyclopropyl group enhances metabolic stability by retarding oxidative dealkylation (CYP450 metabolism) while increasing lipophilicity without significantly altering the steric profile.

Key Physicochemical Properties

Property	Value (Experimental/Predicted)	Significance
Appearance	White to off-white solid	Standard purity indicator (>95%).
Boiling Point	260.5 ± 35.0 °C (760 mmHg)	High thermal stability for cross-coupling.
Density	1.6 ± 0.1 g/cm ³	High density due to bromine/fluorine content.
pKa (Conj. Acid)	~ -0.5 to 0.5	Weakly basic pyridine nitrogen due to EWGs (F, Br).
LogP	2.64	Moderate lipophilicity; good membrane permeability.
Solubility	DMSO, DCM, Ethyl Acetate	Poor water solubility; requires organic co-solvents.

Synthetic Architecture

The synthesis of **6-Bromo-3-cyclopropoxy-2-fluoropyridine** presents a specific challenge: the installation of the cyclopropyl ether linkage. Unlike simple alkyl ethers, cyclopropyl halides are resistant to SN2 attack due to ring strain and orbital hybridization (sp²-like character).

Two primary routes are validated for this transformation: the Chan-Lam Oxidative Coupling (High Fidelity) and the Cesium-Mediated Alkylation (Process Scale).

Route A: Chan-Lam Oxidative Coupling (Recommended)

This method utilizes copper catalysis to couple the phenol with cyclopropylboronic acid. It avoids the harsh conditions required for alkylation with cyclopropyl halides.

- Precursor: 6-Bromo-2-fluoropyridin-3-ol (CAS: 850142-72-2)
- Reagents: Cyclopropylboronic acid, Cu(OAc)₂, 2,2'-Bipyridine, Na₂CO₃
- Solvent: 1,2-Dichloroethane (DCE) or Toluene

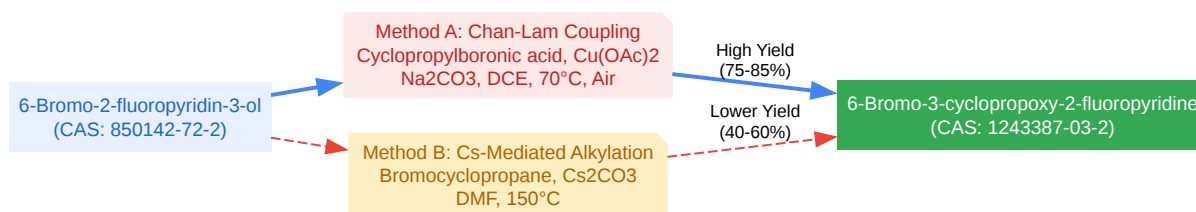
- Conditions: 70°C, Open air (O₂ source)

Route B: Nucleophilic Substitution (Traditional)

Direct alkylation requires forcing conditions due to the poor electrophilicity of bromocyclopropane.

- Reagents: Bromocyclopropane, Cs₂CO₃ (Cesium Carbonate)
- Solvent: DMF or DMSO
- Conditions: 150°C, Sealed tube (slow kinetics, 12-24h)

Visualization: Synthetic Pathways



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Figure 1: Comparative synthetic routes. Method A (Chan-Lam) is preferred for laboratory scale due to milder conditions and higher conversion rates.

Experimental Protocol (Chan-Lam Method)

This protocol is designed for the synthesis of 1.0 g of the target compound.

Reagents:

- 6-Bromo-2-fluoropyridin-3-ol (1.0 eq, 5.2 mmol, 1.0 g)
- Cyclopropylboronic acid (2.0 eq, 10.4 mmol)
- Copper(II) Acetate (1.0 eq, 5.2 mmol)

- 2,2'-Bipyridine (1.0 eq, 5.2 mmol)
- Sodium Carbonate (2.0 eq, 10.4 mmol)
- DCE (25 mL, 0.2 M)

Step-by-Step Methodology:

- **Catalyst Activation:** In a dry round-bottom flask, combine $\text{Cu}(\text{OAc})_2$ and 2,2'-bipyridine in DCE. Stir at room temperature for 15 minutes until a blue-green complex forms.
- **Addition:** Add the pyridine phenol precursor, cyclopropylboronic acid, and finely ground Na_2CO_3 to the mixture.
- **Reaction:** Equip the flask with a reflux condenser open to the atmosphere (or a drying tube if humidity is high, but O_2 is required). Heat the mixture to 70°C .
- **Monitoring:** Monitor via LC-MS or TLC (Hexane/EtOAc 4:1). The reaction typically reaches completion in 12–16 hours.
- **Workup:** Cool to room temperature. Filter the slurry through a pad of Celite to remove copper salts. Wash the pad with DCM.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the residue via flash column chromatography (SiO_2 , 0-10% EtOAc in Hexanes).

Yield Expectation: 75–85% as a white crystalline solid.

Reactivity & Functionalization Logic

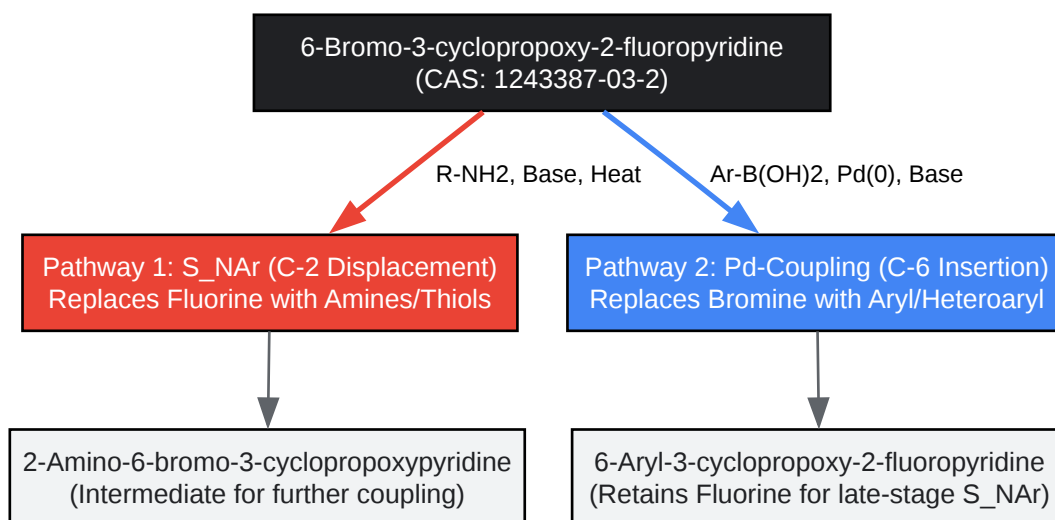
The 1,2,3,6-substitution pattern of this pyridine offers orthogonal reactivity, allowing for sequential functionalization. This "molecular lego" approach is vital for SAR (Structure-Activity Relationship) studies.

Orthogonal Reactivity Map

- **C-2 Position (Fluorine):** Highly activated for $\text{S}_\text{N}\text{Ar}$ (Nucleophilic Aromatic Substitution) due to the inductive effect of the pyridine nitrogen and the electron-withdrawing bromine at C-6.

- Nucleophiles:[1][2][3] Primary amines, anilines, thiols.
- Conditions: DMSO/DIPEA, 60-100°C.
- C-6 Position (Bromine): Excellent handle for Pd-Catalyzed Cross-Coupling.
 - Reactions: Suzuki-Miyaura (Aryl/Heteroaryl), Buchwald-Hartwig (Amines), Sonogashira (Alkynes).
 - Selectivity: The C-Br bond is reactive toward Pd(0), while the C-F bond remains inert under standard Suzuki conditions.

Visualization: Functionalization Workflow



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Figure 2: Orthogonal functionalization strategy. The sequence (S_NAr then Suzuki vs. Suzuki then S_NAr) dictates the final scaffold architecture.

Safety & Handling (E-E-A-T)

While specific toxicological data for this CAS is limited, it should be handled with the rigorous protocols assigned to halogenated pyridines.

- Hazard Classification (GHS):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling Protocol:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves (double-gloving recommended for DMSO solutions).
 - Incompatibility: Avoid strong oxidizing agents and strong bases (unless intended for reaction).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Halogenated pyridines can degrade (discolor) upon prolonged exposure to light and moisture.

References

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